

# Application Notes and Protocols: Preparing 6-OAU Stock Solutions in DMSO

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## Compound of Interest

Compound Name: 6-OAU

Cat. No.: B15608213

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## Introduction

**6-OAU** (6-n-octylaminouracil), also known as GTPL5846, is a synthetic surrogate agonist for the G protein-coupled receptor 84 (GPR84).<sup>[1][2]</sup> GPR84 is predominantly expressed in immune cells such as macrophages, neutrophils, and microglia, and is activated by endogenous medium-chain fatty acids.<sup>[3][4]</sup> As an agonist, **6-OAU** mimics the action of these fatty acids, triggering pro-inflammatory and pro-phagocytic signaling pathways.<sup>[2][3]</sup> This makes **6-OAU** a valuable pharmacological tool for researchers in immunology, inflammation, and drug development to investigate the role of GPR84 in various physiological and pathological processes, including host defense and cancer immunity.<sup>[4][5]</sup>

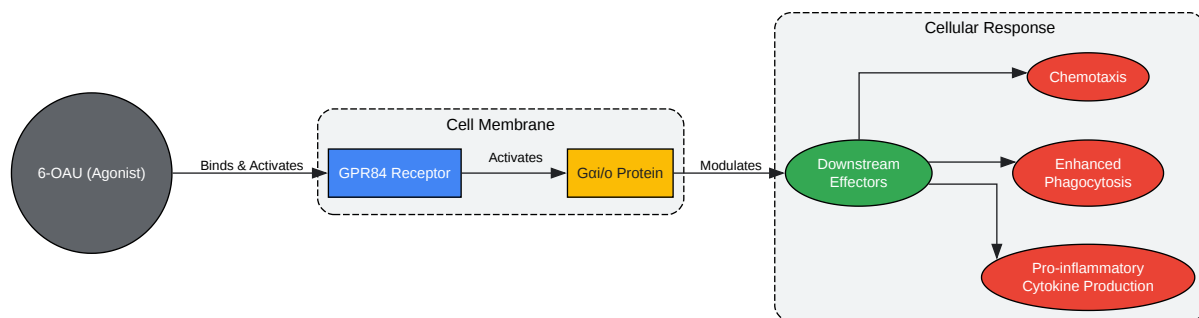
These application notes provide a comprehensive guide to preparing, storing, and using **6-OAU** stock solutions with Dimethyl Sulfoxide (DMSO) for reproducible and reliable experimental results.

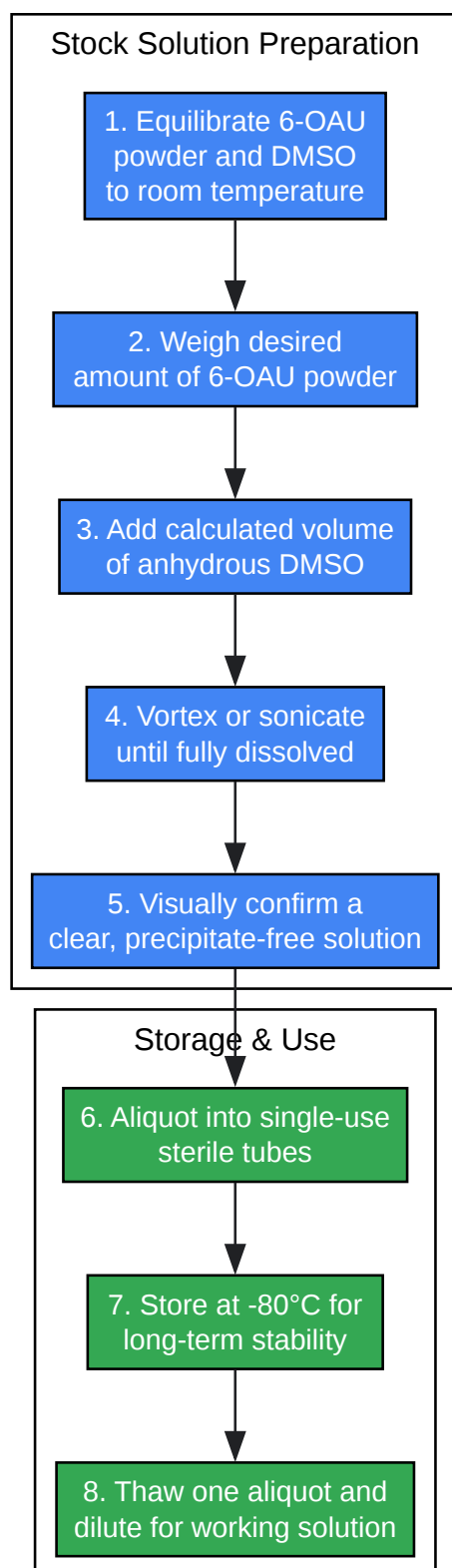
## Mechanism of Action: GPR84 Signaling Pathway

**6-OAU** activates the Gi/o-coupled receptor GPR84.<sup>[3]</sup> This interaction initiates a signaling cascade that leads to various cellular responses, including chemotaxis, amplification of pro-inflammatory cytokine production (e.g., IL-8), and enhanced phagocytosis.<sup>[2][3]</sup> The activation

of GPR84 by **6-OAU** has been shown to augment resistance to certain bacterial infections and can synergize with other treatments to drive the phagocytosis of cancer cells by macrophages.

[\[2\]](#)[\[3\]](#)





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